

Essential Safety and Operational Guide for 5-Fluoropyridine-2-Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-fluoropyridine-2-carboxylic Acid

Cat. No.: B022181

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For Immediate Reference by Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical procedures for the handling and disposal of **5-fluoropyridine-2-carboxylic acid**. Adherence to these guidelines is essential for ensuring laboratory safety and regulatory compliance.

I. Hazard Identification and Physicochemical Properties

5-Fluoropyridine-2-carboxylic acid is a chemical compound that requires careful handling due to its potential health hazards. The primary risks associated with this compound are irritation to the skin, eyes, and respiratory system[1][2][3][4].

Table 1: Physicochemical and Hazard Data for **5-Fluoropyridine-2-Carboxylic Acid**

Property	Value	Source
Molecular Formula	C6H4FNO2	[1][5][6]
Molecular Weight	141.10 g/mol	[1][5]
Appearance	White to off-white solid	[5]
Melting Point	167 - 170 °C	[5]
Solubility	Slightly soluble in water. Soluble in polar organic solvents like DMSO and DMF.	[5]
GHS Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][2][3]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501	[2]

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure. The level of PPE required depends on the specific handling procedure.

- **Standard Laboratory Attire:** At a minimum, a lab coat, closed-toe shoes, and long pants should be worn.
- **Eye and Face Protection:** Chemical safety goggles are required for all handling activities. A face shield should be worn in situations with a higher risk of splashes or dust generation[7].
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) are essential. It is recommended to use two pairs of gloves when handling the solid material[7][8]. Gloves should be changed regularly, and immediately if contaminated[7].

- **Respiratory Protection:** For procedures that may generate dust or aerosols, a NIOSH-approved N95 or higher-level respirator is required[7][8]. All handling of the solid should be performed in a certified chemical fume hood to minimize inhalation exposure[9].
- **Protective Clothing:** For large-scale operations or when there is a significant risk of contamination, disposable gowns or coveralls made of a material resistant to chemical permeation, such as polyethylene-coated polypropylene, should be worn[8][10].

III. Step-by-Step Operational Plan

A. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents[5][11][12]. The storage area should be clearly labeled. Keep the container tightly closed[2].

B. Handling and Use

- **Preparation:** Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is readily available. An eyewash station and safety shower must be accessible[12].
- **Weighing:**
 - Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to control dust.
 - Use a disposable weighing paper or boat to avoid contamination of the balance.
 - Handle the solid with appropriate tools (e.g., spatula) to minimize dust generation.
- **Solution Preparation and Reaction:**
 - Conduct all solution preparation and reactions within a chemical fume hood.
 - When dissolving the solid, add it slowly to the solvent to avoid splashing.

- If the process is exothermic, use an ice bath for cooling[13].
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling[2].
 - Decontaminate all surfaces and equipment that have come into contact with the chemical.

C. Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing[2][12]. Seek medical attention if irritation persists[2].
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do so. Seek immediate medical attention[2][12].
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention[2][12].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[12].
- Spills:
 - Evacuate the area.
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a labeled, sealed container for disposal[2][11].
 - For larger spills, or if the spill involves a solution, absorb the material with an inert, non-combustible absorbent and place it in a suitable container for disposal.
 - Ventilate the area and decontaminate the spill site.

IV. Disposal Plan

5-Fluoropyridine-2-carboxylic acid is a halogenated organic compound and must be disposed of as hazardous waste.

- **Waste Segregation:** Do not mix this waste with non-halogenated waste streams[9].
- **Containerization:** Collect all waste containing **5-fluoropyridine-2-carboxylic acid** (including contaminated PPE, weighing papers, and absorbent materials) in a dedicated, clearly labeled, and sealed container. The label should include "Hazardous Waste" and the chemical name[9].
- **Storage of Waste:** Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials, until it is collected for disposal[9].
- **Disposal Method:** The recommended disposal method for halogenated organic compounds is high-temperature incineration by a licensed hazardous waste disposal contractor[9]. Contact your institution's Environmental Health and Safety (EHS) department to arrange for proper disposal in accordance with all local, state, and federal regulations[9][11]. Do not dispose of this chemical down the drain or in the regular trash[9].

V. Workflow Diagrams

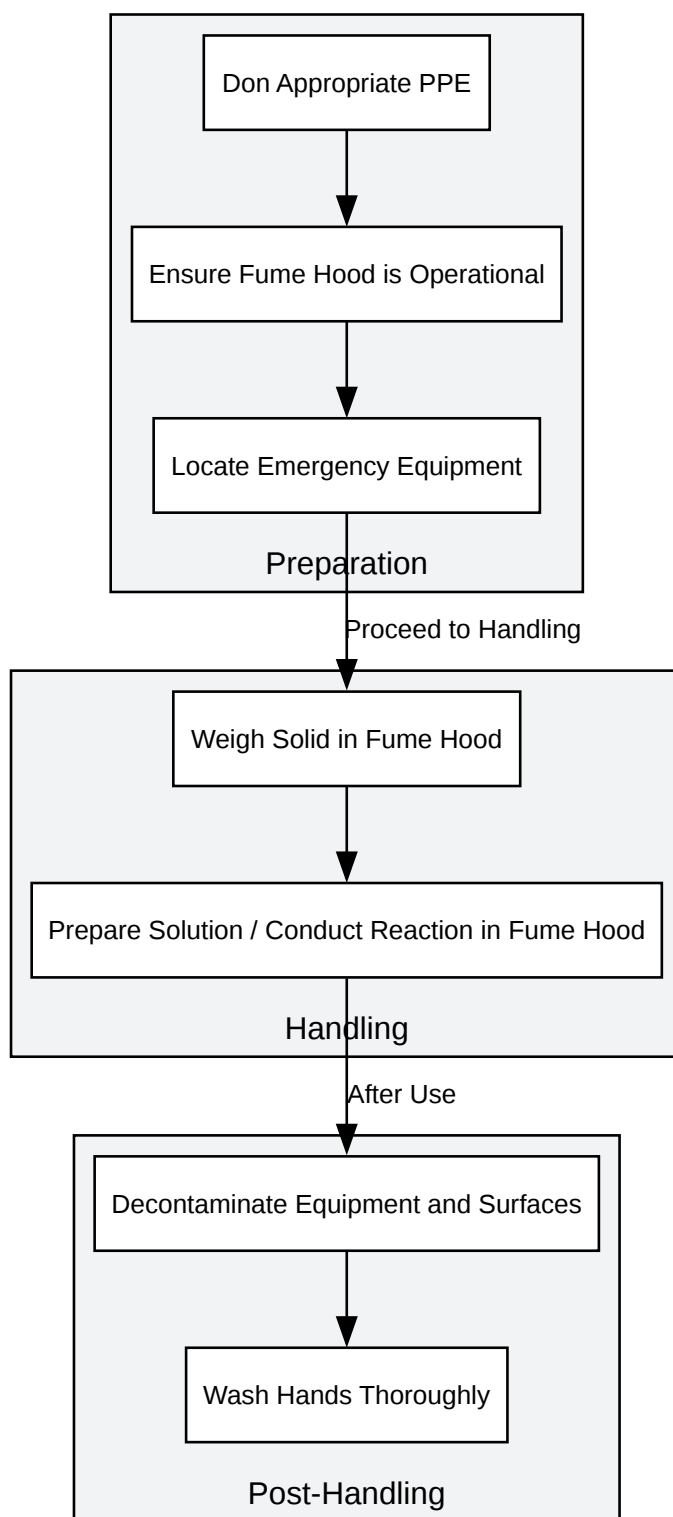


Figure 1: Safe Handling Workflow

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Caption: Safe Handling Workflow for **5-fluoropyridine-2-carboxylic Acid**.

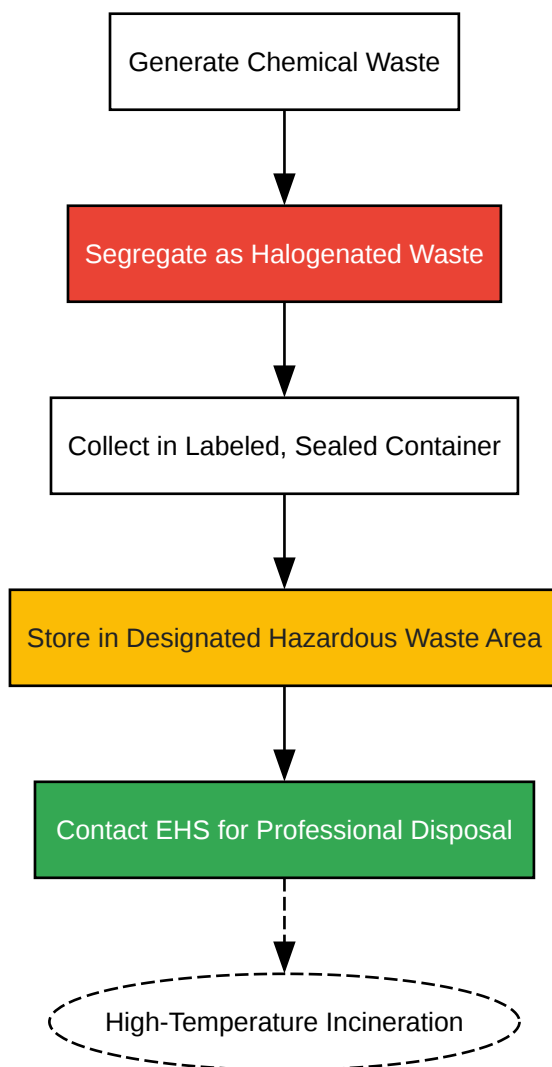


Figure 2: Disposal Workflow

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Caption: Disposal Workflow for **5-fluoropyridine-2-carboxylic Acid** Waste.

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